

The Chemical Architecture of Prerubialatin: A Technical Guide for Scientific Professionals

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Compound of Interest

Compound Name: *Prerubialatin*

Cat. No.: *B15558513*

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This technical guide provides a comprehensive overview of the chemical structure, properties, and synthesis of **Prerubialatin**, a natural product isolated from *Rubia cordifolia*. This document is intended for researchers, scientists, and professionals in the field of drug development and natural product chemistry, offering in-depth information on its molecular characteristics and potential biological significance.

Chemical Structure and Properties

Prerubialatin is a complex naphthohydroquinone dimer. Its chemical identity is defined by the following identifiers:

- Molecular Formula: $C_{27}H_{20}O_7$
- Molecular Weight: 456.45 g/mol
- CAS Number: 1667718-89-9
- Canonical SMILES:
CC1(C=CC2(O1)C3(C4=CC=CC=C4C(=O)C2(C5=C3C(=O)C6=CC=CC=C6C5=O)C(=O)OC)O)C

The structure of **Prerubialatin** is characterized by a highly intricate and stereochemically rich polycyclic system. A detailed representation of its two-dimensional chemical structure is provided below.

 Chemical structure of Prerubialatin

Figure 1. 2D Chemical Structure of **Prerubialatin**.

A summary of the key physicochemical and spectroscopic data for **Prerubialatin** is presented in the following tables. This information is critical for its identification, characterization, and further investigation.

Table 1: Physicochemical Properties of **Prerubialatin**

Property	Value
Molecular Formula	C ₂₇ H ₂₀ O ₇
Molecular Weight	456.45
CAS Number	1667718-89-9

Table 2: Spectroscopic Data for **Prerubialatin**

Spectroscopic Technique	Key Peaks/Signals
¹ H NMR	Data not available in the searched literature.
¹³ C NMR	Data not available in the searched literature.
Infrared (IR)	Data not available in the searched literature.
Mass Spectrometry (MS)	Data not available in the searched literature.

Experimental Protocols

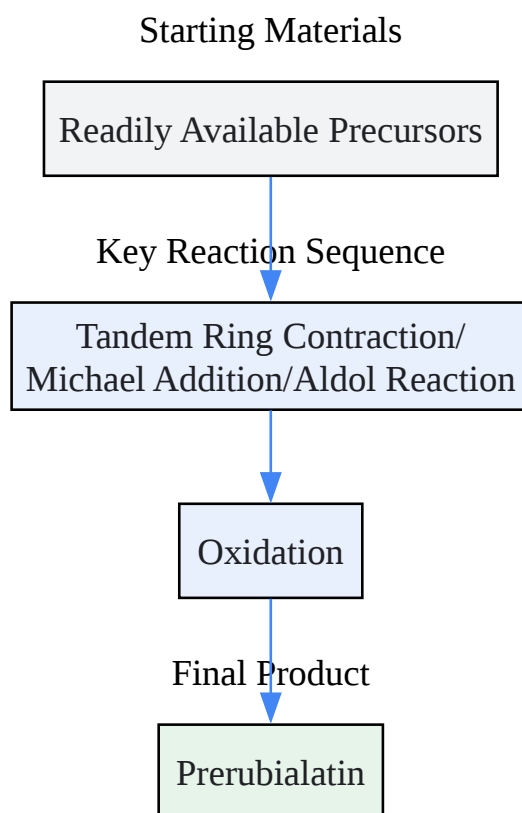
The total synthesis of **Prerubialatin** has been achieved through a biomimetic approach.^{[1][2]} This synthetic strategy provides a reliable method for obtaining the compound for further study and is detailed below.

Biomimetic Synthesis of Prerubialatin

The synthesis of **Prerubialatin** is accomplished through a tandem ring contraction/Michael addition/aldol reaction sequence followed by oxidation.^{[1][2]} This elegant approach mimics the

proposed biosynthetic pathway of the natural product.

Workflow for the Synthesis of **Prerubialatin**



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Caption: Biomimetic synthesis workflow for **Prerubialatin**.

Biological Activity and Signaling Pathways

Currently, there is a lack of specific data in the public domain regarding the quantitative biological activity, mechanism of action, and the specific signaling pathways affected by **Prerubialatin**. Further research is required to elucidate the pharmacological profile of this complex natural product.

Given that **Prerubialatin** is a precursor to Rubialatins A and B, its biological effects may be linked to the activities of these related compounds.[1][2] Future investigations should focus on evaluating **Prerubialatin** in a variety of biological assays to determine its potential as a therapeutic agent.

Logical Relationship for Future Investigation



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Caption: Proposed workflow for investigating the biological activity of **Prerubialatin**.

Conclusion

Prerubialatin represents a structurally fascinating natural product with a challenging chemical architecture that has been successfully addressed through biomimetic synthesis. While its chemical synthesis and characterization have been established, its biological properties remain largely unexplored. This technical guide serves as a foundational resource for scientists and researchers, providing the essential chemical information required to stimulate and support further investigation into the therapeutic potential of this intriguing molecule. The detailed synthetic protocol opens the door for producing sufficient quantities of **Prerubialatin** for comprehensive biological screening and mechanistic studies. Future research in this area is highly encouraged to unlock the full potential of this and related natural products.

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References

- 1. pubs.acs.org [pubs.acs.org]
- 2. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
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